

CAS number and molecular formula of Dilithium azelate.

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Compound of Interest

Compound Name: *Dilithium azelate*

Cat. No.: *B1614953*

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Dilithium Azelate: A Technical Guide for Researchers

Abstract

This technical guide provides a comprehensive overview of **dilithium azelate**, including its chemical properties, synthesis, and known applications. While direct research into the pharmacological applications of **dilithium azelate** is limited, this document explores its potential therapeutic relevance by examining the well-established biological activities of its constituent components: azelaic acid and lithium. This guide is intended for researchers, scientists, and professionals in drug development who are interested in the potential applications of this compound.

Introduction

Dilithium azelate is the dilithium salt of azelaic acid, a naturally occurring dicarboxylic acid. While its primary industrial application is as a thickening agent in the manufacturing of lithium complex greases, the compound holds potential interest for biomedical research due to the known therapeutic effects of both the azelate and lithium ions. Azelaic acid is recognized for its dermatological applications, including the treatment of acne and rosacea, and has been investigated for its anti-cancer properties. Lithium is a well-established therapeutic agent for bipolar disorder and has demonstrated neuroprotective effects. This guide summarizes the

current knowledge on **dilithium azelate** and provides a theoretical framework for its potential in drug development.

Chemical and Physical Properties

Dilithium azelate is a white crystalline powder.^[1] Key quantitative data for the compound are summarized in the table below.

Property	Value	Reference
CAS Number	38900-29-7	[2]
Molecular Formula	C ₉ H ₁₄ Li ₂ O ₄	[1]
Molecular Weight	200.09 g/mol	[3]
IUPAC Name	dilithium nonanedioate	[3]

Synthesis of Dilithium Azelate

The synthesis of **dilithium azelate** is achieved through a straightforward acid-base reaction between azelaic acid and a lithium base, typically lithium hydroxide. The reaction involves the deprotonation of the two carboxylic acid groups of azelaic acid by the lithium hydroxide to form the dilithium salt and water.

Experimental Protocol: Laboratory Scale Synthesis

This protocol describes a general method for the synthesis of **dilithium azelate** in a laboratory setting.

Materials:

- Azelaic acid (C₉H₁₆O₄)
- Lithium hydroxide monohydrate (LiOH·H₂O)
- Deionized water
- Ethanol

Equipment:

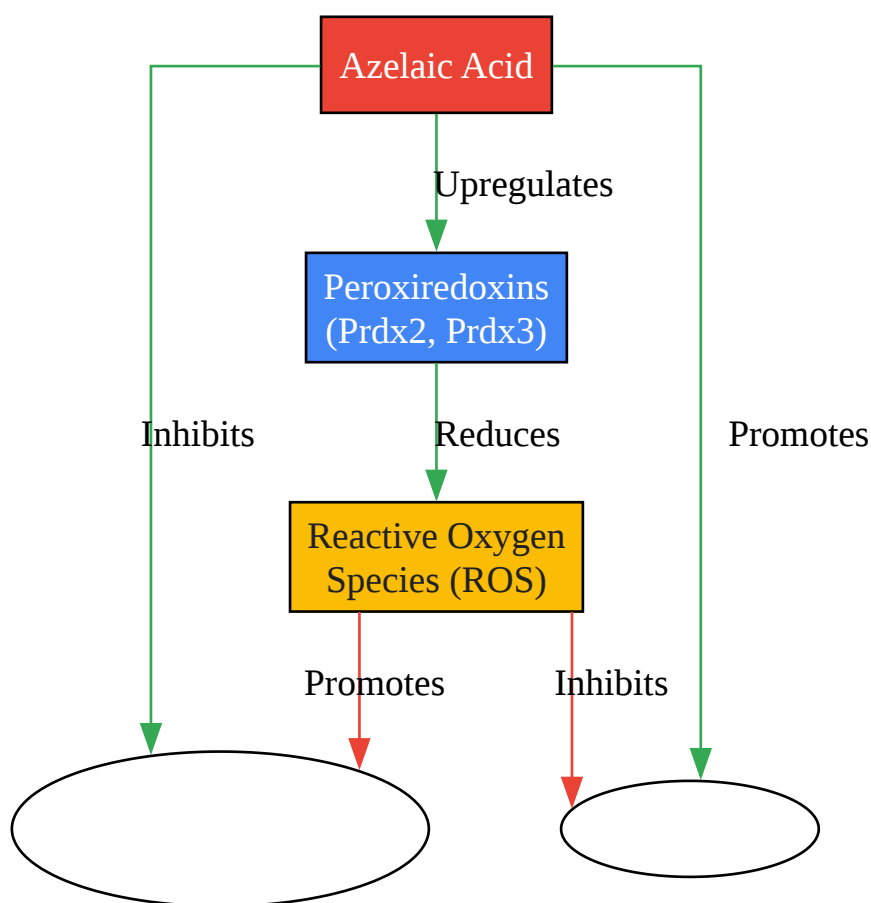
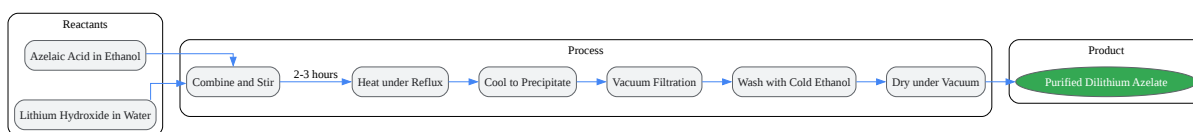
- Round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle
- Condenser
- Büchner funnel and filter flask
- Vacuum source
- Drying oven or desiccator

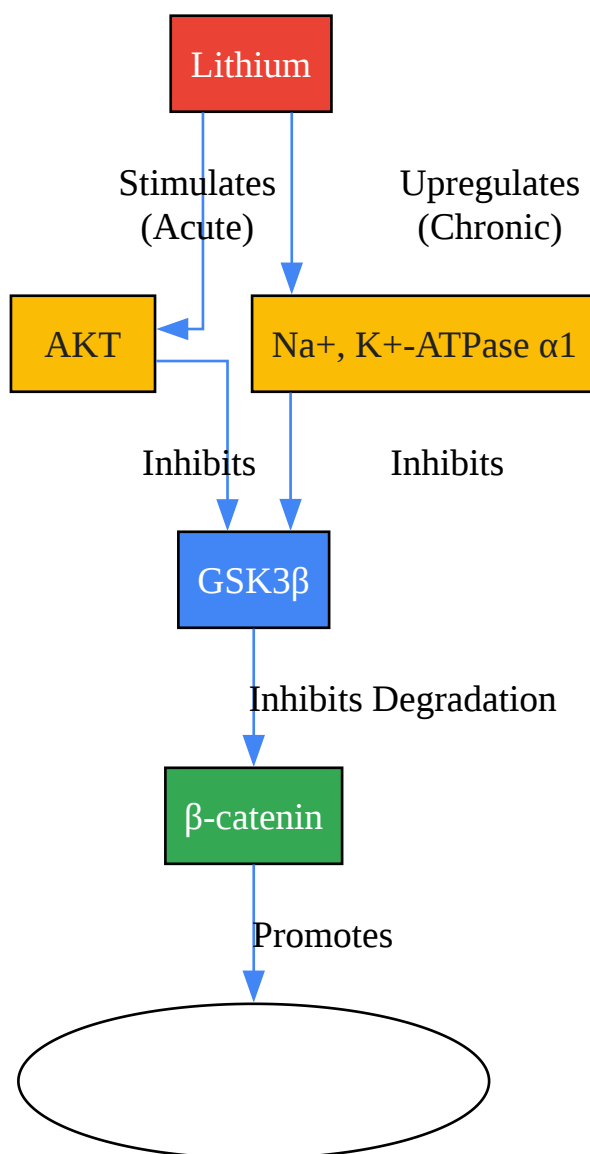
Procedure:

- **Dissolution:** In a round-bottom flask, dissolve a known quantity of azelaic acid in a minimal amount of warm ethanol.
- **Preparation of Lithium Hydroxide Solution:** In a separate beaker, prepare a solution of lithium hydroxide monohydrate in deionized water. A stoichiometric amount of lithium hydroxide (2 moles of LiOH for every 1 mole of azelaic acid) is required.
- **Reaction:** Slowly add the lithium hydroxide solution to the stirred azelaic acid solution. An exothermic reaction will occur.
- **Reflux:** Attach a condenser to the flask and heat the mixture to reflux for 2-3 hours to ensure the reaction goes to completion.
- **Cooling and Precipitation:** Allow the reaction mixture to cool to room temperature. The **dilithium azelate** will precipitate out of the solution. The precipitation can be further encouraged by placing the flask in an ice bath.
- **Isolation:** Collect the precipitate by vacuum filtration using a Büchner funnel.

- **Washing:** Wash the collected solid with a small amount of cold ethanol to remove any unreacted starting materials or impurities.
- **Drying:** Dry the purified **dilithium azelate** in a drying oven at a low temperature or in a desiccator under vacuum to a constant weight.

Synthesis Workflow Diagram





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com